

8-Acetyl-7-methoxycoumarin: A Technical Guide to its Therapeutic Potential

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Compound of Interest

Compound Name: 8-Acetyl-7-methoxycoumarin

Cat. No.: B1282994

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Abstract

8-Acetyl-7-methoxycoumarin, a member of the coumarin family of benzopyrone compounds, is emerging as a molecule of significant interest in the field of therapeutic research. While extensive research has been conducted on the diverse biological activities of the broader coumarin class, specific data on this particular derivative is still maturing. This technical guide consolidates the available information on **8-Acetyl-7-methoxycoumarin** and its closely related analogs, providing a comprehensive overview of its synthesis, potential therapeutic applications, and mechanisms of action. This document aims to serve as a foundational resource for researchers and professionals in drug discovery and development, highlighting areas of promise and opportunities for future investigation.

Introduction

Coumarins are a large class of phenolic compounds found in many plants and are known for their wide range of pharmacological properties, including anticoagulant, anticancer, anti-inflammatory, antimicrobial, and neuroprotective activities. The structural diversity within the coumarin family allows for a broad spectrum of biological effects. **8-Acetyl-7-methoxycoumarin**, with its characteristic acetyl and methoxy substitutions on the coumarin scaffold, presents a unique profile for potential therapeutic development. This guide will delve into the technical details of its synthesis, and explore its putative applications in oncology,

inflammation, infectious diseases, and neurodegenerative disorders, drawing upon data from closely related analogs where direct information is limited.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **8-Acetyl-7-methoxycoumarin** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ O ₄	[1]
Molecular Weight	218.20 g/mol	[1]
IUPAC Name	8-acetyl-7-methoxychromen-2-one	[1]
CAS Number	89019-07-8	
Appearance	Powder	
SMILES	<chem>CC(=O)C1=C(C=CC2=C1OC(=O)C=C2)OC</chem>	[1]
XLogP3	1.6	[1]

Synthesis of 8-Acetyl-7-methoxycoumarin

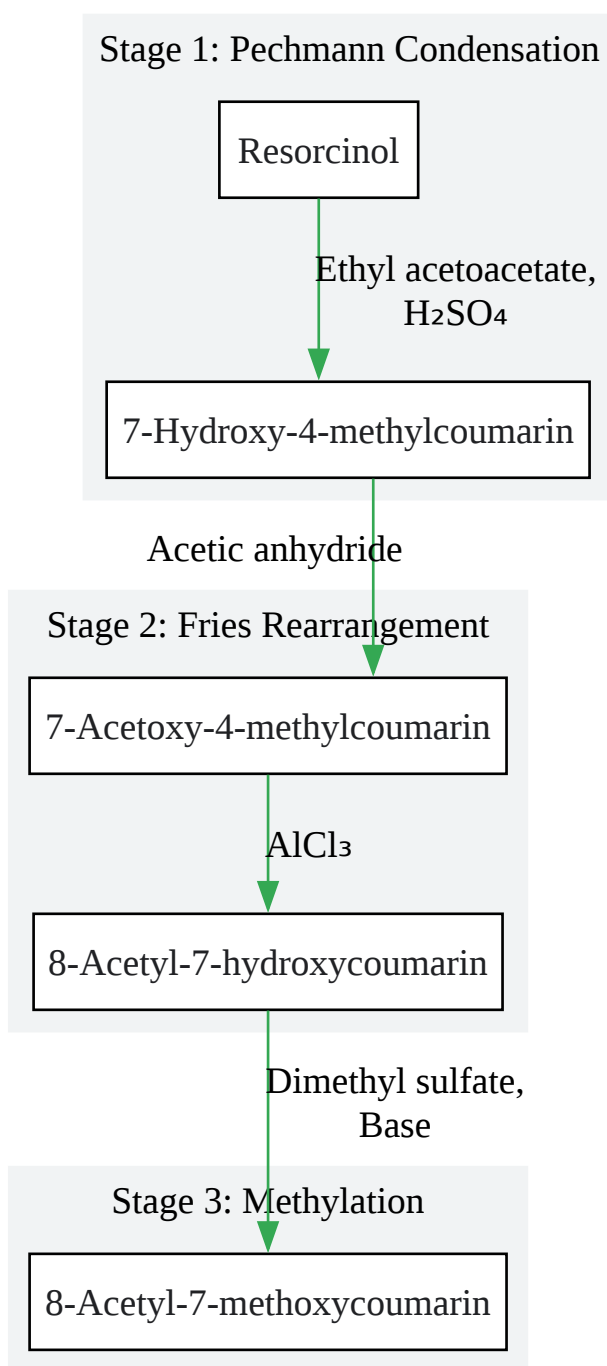
While a specific detailed protocol for the synthesis of **8-Acetyl-7-methoxycoumarin** is not readily available in the surveyed literature, a logical synthetic route can be inferred from the well-established synthesis of its precursor, 8-Acetyl-7-hydroxycoumarin, via the Pechmann condensation followed by a Fries rearrangement, and concluding with a methylation step.

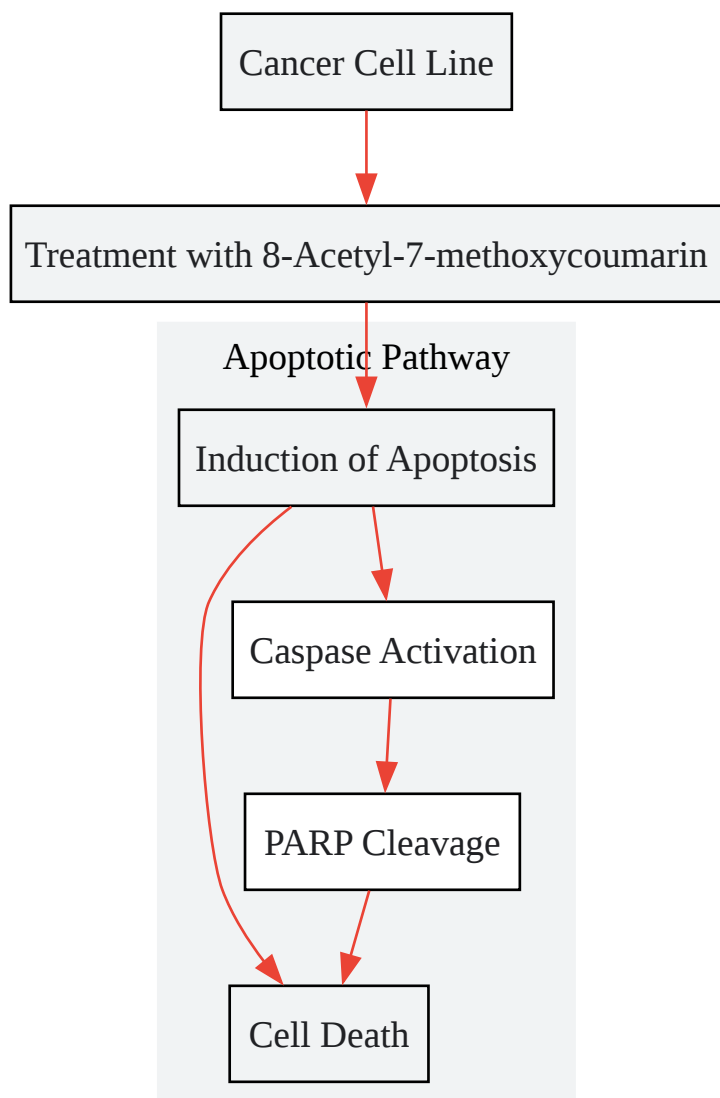
General Workflow for Synthesis

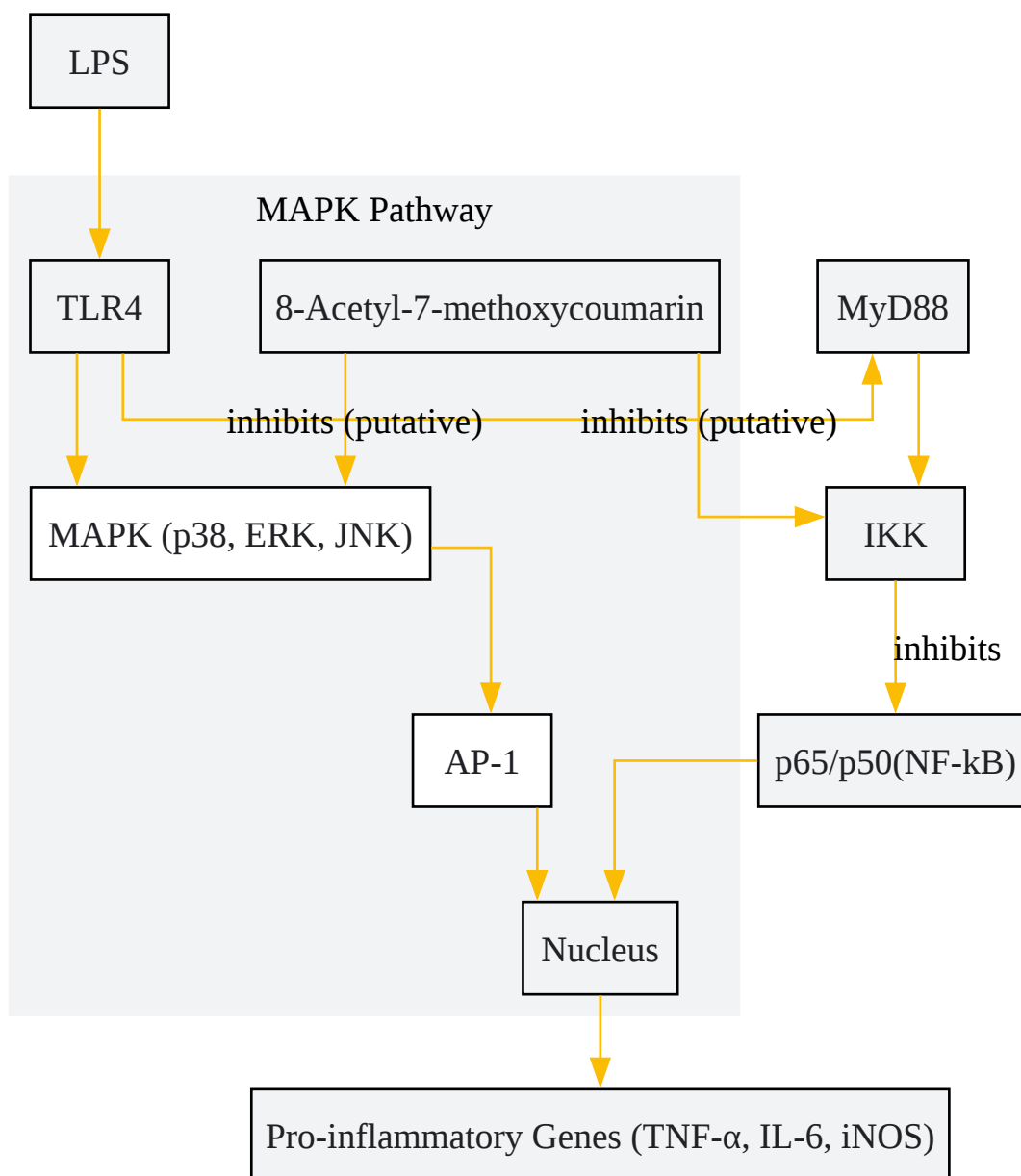
The synthesis can be conceptualized as a three-stage process:

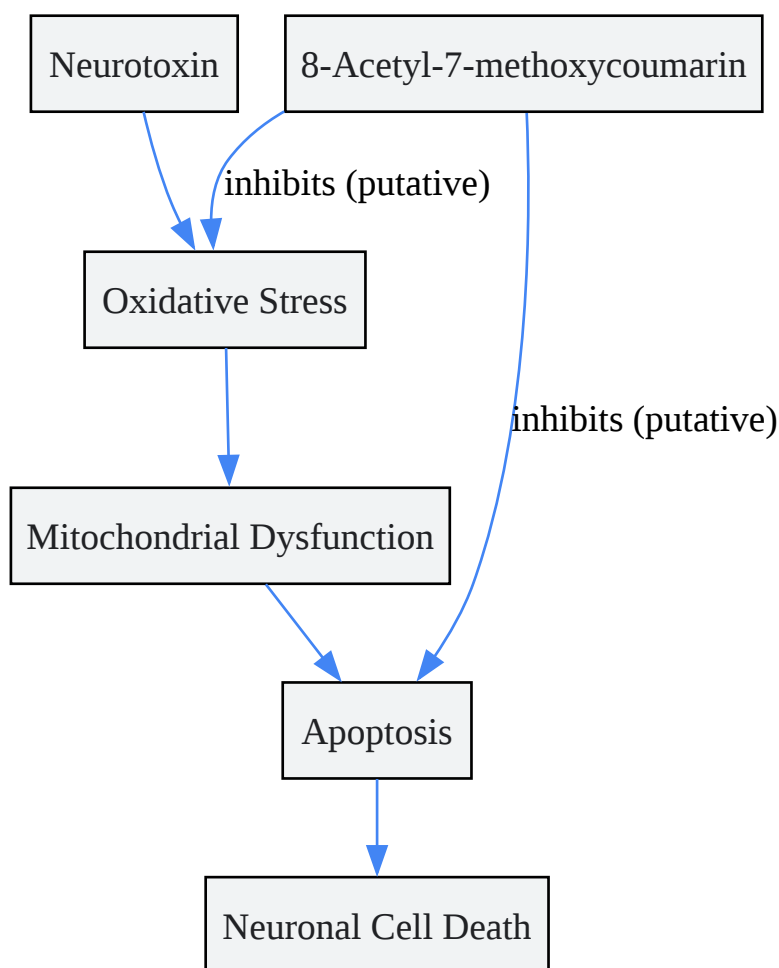
- Pechmann Condensation: Formation of the coumarin core.
- Fries Rearrangement: Introduction of the acetyl group.

- Methylation: Addition of the methyl group to the hydroxyl moiety.









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References

- 1. 8-Acetyl-7-methoxycoumarin | C₁₂H₁₀O₄ | CID 14116752 - PubChem [pubchem.ncbi.nlm.nih.gov]
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